

# 4-Chloro-1-ethoxy-2-nitrobenzene chemical properties

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## Compound of Interest

Compound Name: 4-Chloro-1-ethoxy-2-nitrobenzene

CAS No.: 102236-24-8

Cat. No.: B3060896

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An In-Depth Technical Guide to **4-Chloro-1-ethoxy-2-nitrobenzene**

## Introduction

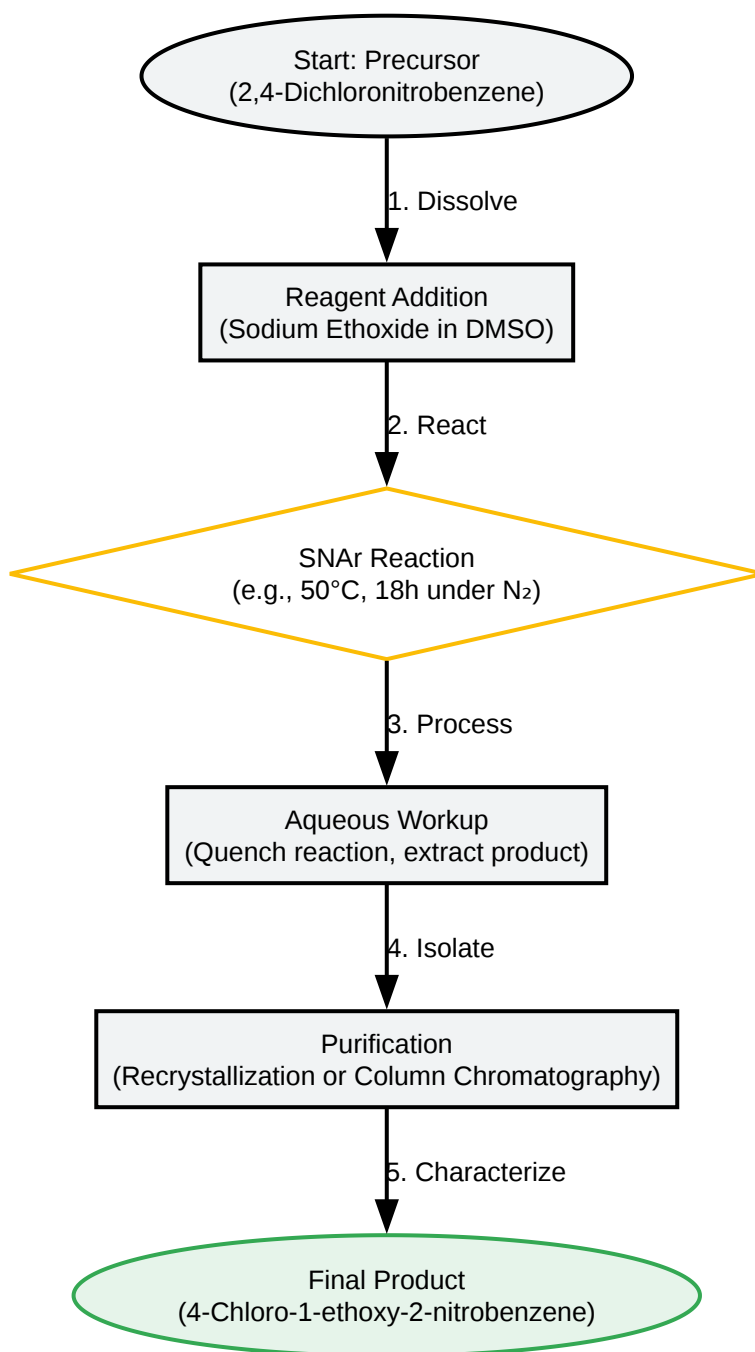
**4-Chloro-1-ethoxy-2-nitrobenzene** is a substituted aromatic organic compound characterized by a benzene ring functionalized with a chloro, an ethoxy, and a nitro group. This specific arrangement of an electron-withdrawing nitro group and an electron-donating ethoxy group, along with a reactive chloro substituent, makes it a valuable and versatile intermediate in organic synthesis.<sup>[1]</sup> Its utility is most pronounced in the construction of more complex molecular architectures through various chemical transformations.

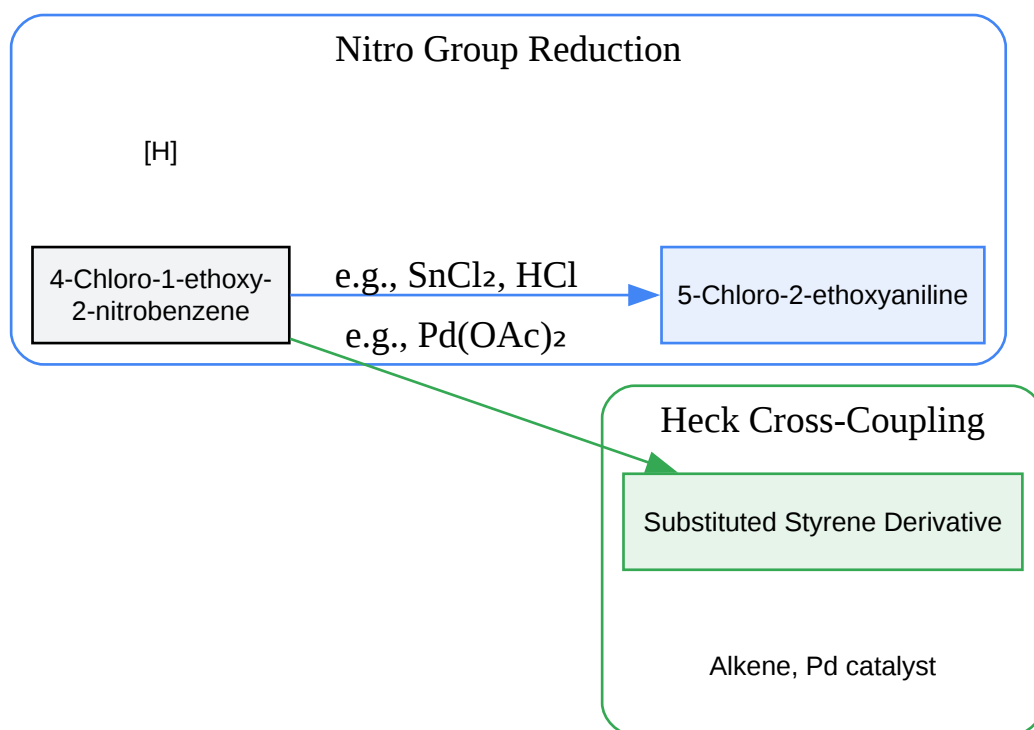
This guide serves as a technical resource for researchers, chemists, and professionals in the field of drug development and materials science. It provides a comprehensive overview of the core chemical and physical properties, established synthesis protocols, reactivity, potential applications, and critical safety and handling information for **4-Chloro-1-ethoxy-2-nitrobenzene**. The narrative emphasizes the causality behind its chemical behavior, grounded in authoritative references to ensure scientific integrity.

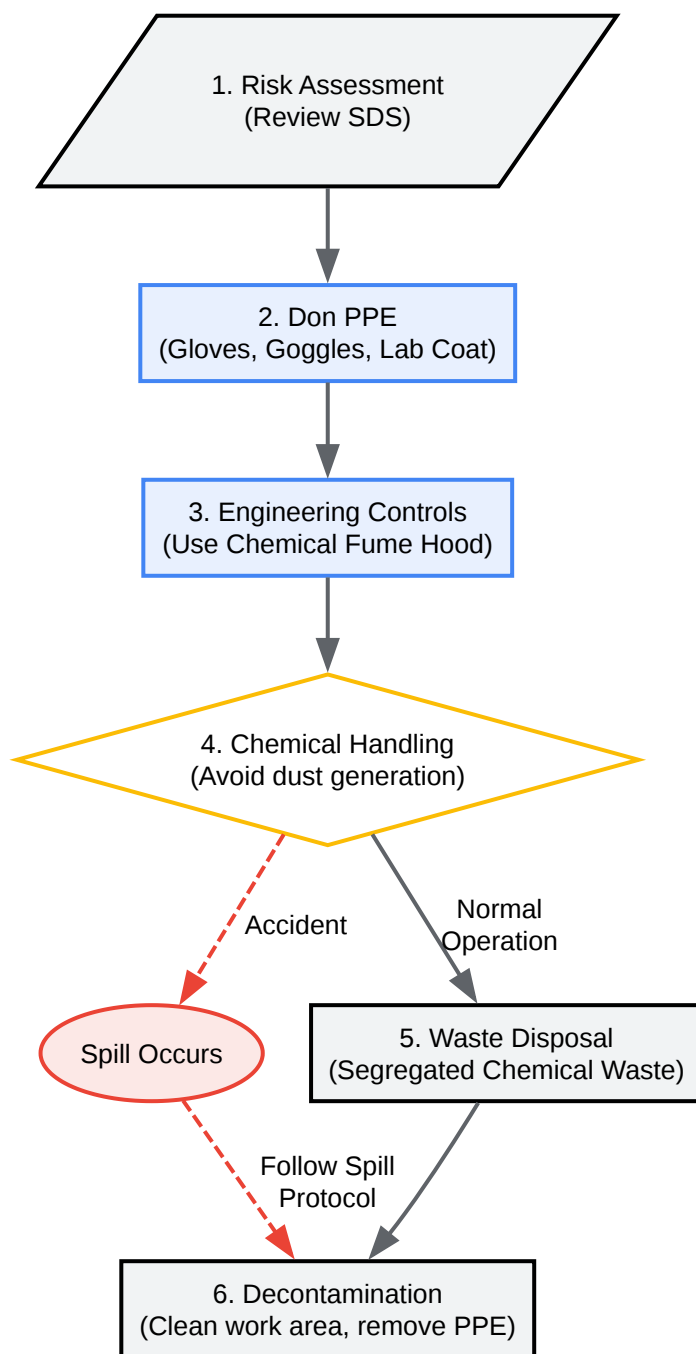
## Section 1: Core Chemical and Physical Properties

The identity and physical characteristics of a compound are fundamental to its application in research and development. The properties of **4-Chloro-1-ethoxy-2-nitrobenzene** are summarized below.

Chemical Structure







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## Sources

- [1. benchchem.com \[benchchem.com\]](#)
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